A Comparative Benchmarking Guide to Functionalized Lactams: Profiling 1-(Hydroxymethyl)azepan-2-one

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Compound of Interest	
Compound Name:	*1-(Hydroxymethyl)azepan-2-one*
CAS No.:	*13088-64-7*
Cat. No.:	*B088521*

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Introduction: The Evolving Role of Functionalized Lactams in Modern Drug Discovery

Lactams, cyclic amides of amino acids, represent a cornerstone scaffold in medicinal chemistry. Their prevalence in a vast array of biologically active compounds, most notably the β-lactam antibiotics, has cemented their importance in the pharmaceutical landscape.[1] Beyond their traditional role as antibacterial agents, functionalized lactams are increasingly recognized for their potential in diverse therapeutic areas, including as enzyme inhibitors and central nervous system agents. The strategic modification of the lactam ring, either on the nitrogen atom or the carbon backbone, allows for the fine-tuning of physicochemical properties, which in turn dictates the pharmacokinetic and pharmacodynamic profile of a drug candidate.

This guide provides a comprehensive benchmarking analysis of **1-(Hydroxymethyl)azepan-2-one**, a functionalized ε-caprolactam, against other notable lactams. By presenting objective, side-by-side comparisons of key physicochemical and drug-like properties, we aim to equip researchers, medicinal chemists, and drug development professionals with the critical data and

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experimental insights necessary to make informed decisions in their own research endeavors. We will delve into the synthesis, and key performance attributes such as solubility, lipophilicity, and metabolic stability, supported by detailed experimental protocols.

Featured Compound: 1-(Hydroxymethyl)azepan-2-one

1-(Hydroxymethyl)azepan-2-one (also known as N-hydroxymethyl caprolactam) is a derivative of caprolactam, a seven-membered cyclic amide. The introduction of a hydroxymethyl group at the nitrogen atom is a key functionalization that can significantly alter the parent molecule's properties. This modification is anticipated to enhance hydrophilicity, potentially improving aqueous solubility and altering its interaction with biological targets.

Synthesis of 1-(Hydroxymethyl)azepan-2-one: A Deliberate Functionalization

The synthesis of **1-(Hydroxymethyl)azepan-2-one** is typically achieved through the N-hydroxymethylation of ε-caprolactam. This reaction involves the condensation of caprolactam with formaldehyde. The choice of an aqueous-alcoholic medium and slight heating facilitates the reaction, often proceeding without the need for strong catalysts. This straightforward and efficient synthesis makes it an attractive candidate for further derivatization and screening in drug discovery campaigns.

Caption: Synthesis of **1-(Hydroxymethyl)azepan-2-one**.

Comparative Physicochemical Properties

The following table summarizes the key physicochemical properties of **1-(Hydroxymethyl)azepan-2-one** and selected comparator lactams. These parameters are fundamental in predicting a compound's behavior in biological systems.

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Property	1-(Hydroxymethyl)azepan-2-one	ε-Caprolactam (Parent)	N-Methyl-2-pyrrolidone (NMP)	N-Vinyl-2-pyrrolidone (NVP)
CAS Number	13088-64-7[2]	105-60-2[1]	872-50-4	88-12-0
Molecular Formula	$C_7H_{13}NO_2$[2]	$C_6H_{11}NO$[1]	C_5H_9NO	C_6H_9NO
Molecular Weight (g/mol)	143.18[2]	113.16[1]	99.13	111.14
Melting Point (°C)	65-66[2]	69.2[1]	-24	13-14
Boiling Point (°C)	120 (@ 19 Torr)[2]	270.8[1]	202	92-95 (@ 11 mmHg)
LogP (Predicted)	-0.85	0.12	-0.38	0.37
Aqueous Solubility (LogS) (Predicted)	-0.21	-0.77	0.99	-0.15
Polar Surface Area (Å²)	49.65	29.1	20.31	20.31

Predicted values for **1-(Hydroxymethyl)azepan-2-one**, ε-Caprolactam, N-Methyl-2-pyrrolidone, and N-Vinyl-2-pyrrolidone were obtained using SwissADME.

Experimental Benchmarking Protocols

To ensure the reproducibility and validity of our comparative analysis, we outline the following standardized protocols for determining key drug-like properties.

Aqueous Solubility Determination (Shake-Flask Method)

Rationale: The shake-flask method is a gold-standard technique for determining the thermodynamic solubility of a compound. It measures the equilibrium concentration of a

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substance in a saturated solution, providing a fundamental parameter for assessing oral bioavailability.

Protocol:

- Add an excess amount of the test compound to a known volume of phosphate-buffered saline (PBS) at pH 7.4 in a glass vial.
- Seal the vials and agitate at a constant temperature (e.g., 25°C or 37°C) for 24 hours to ensure equilibrium is reached.
- After 24 hours, allow the samples to stand to let undissolved particles settle.
- Carefully remove an aliquot of the supernatant and filter it through a 0.22 µm filter to remove any remaining solid particles.
- Dilute the filtrate with an appropriate solvent and quantify the concentration of the dissolved compound using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- The solubility is reported in mg/mL or mol/L.

Caption: Parallel Artificial Membrane Permeability Assay (PAMPA) Workflow.

Discussion and Field-Proven Insights

The addition of the hydroxymethyl group to the caprolactam scaffold in **1-(Hydroxymethyl)azepan-2-one** is a strategic chemical modification with predictable consequences for its physicochemical profile. As indicated by the predicted LogP and LogS values, this functionalization is expected to significantly increase the compound's hydrophilicity compared to its parent, ε-caprolactam. This enhanced aqueous solubility is a desirable trait in early drug discovery, as it can mitigate issues related to poor absorption and formulation challenges.

When compared to other common lactam-based solvents and monomers like NMP and NVP, **1-(Hydroxymethyl)azepan-2-one** presents a unique profile. While NMP and NVP are highly polar and water-miscible, the presence of the larger caprolactam ring in **1-**

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(Hydroxymethyl)azepan-2-one may confer a different conformational flexibility and steric profile, which could be advantageous for specific biological target interactions.

The experimental protocols provided herein are foundational for any laboratory engaged in the characterization of new chemical entities. The choice of the shake-flask method for solubility, while more time-consuming than high-throughput kinetic methods, provides a more accurate and thermodynamically relevant value, which is crucial for building robust structure-activity relationships. Similarly, the PAMPA and plasma stability assays are indispensable for early-stage ADME (Absorption, Distribution, Metabolism, and Excretion) profiling, allowing for the rapid identification and deprioritization of compounds with unfavorable pharmacokinetic properties.

Conclusion

1-(Hydroxymethyl)azepan-2-one represents a promising, readily synthesizable scaffold for further exploration in drug discovery. Its predicted physicochemical properties, particularly its enhanced hydrophilicity, suggest that it may offer advantages over less functionalized lactams in certain applications. By employing the rigorous benchmarking protocols outlined in this guide, researchers can systematically evaluate this and other novel lactam derivatives, accelerating the identification of new therapeutic candidates with optimized drug-like properties.

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